

An In-depth Technical Guide to the Physicochemical Characteristics of M510F01

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Compound of Interest

Compound Name: *Boscalid-5-hydroxy*

Cat. No.: *B1459923*

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M510F01 is a primary metabolite of the fungicide Boscalid, a succinate dehydrogenase inhibitor (SDHI) used in agriculture.^[1] Understanding the physical and chemical characteristics of M510F01 is crucial for researchers, scientists, and drug development professionals involved in environmental fate studies, toxicology, and residue analysis. This guide provides a comprehensive overview of the known properties of M510F01, including its metabolic formation and analytical methodologies.

Physical and Chemical Properties

The following table summarizes the key physicochemical properties of M510F01. This data is essential for understanding its behavior in various environmental and biological systems.

Property	Value	Source
Chemical Name	2-Chloro-N-(4'-chloro-5-hydroxy[1,1'-biphenyl]-2-yl)-3-pyridinecarboxamide	[1][2]
Synonyms	Boscalid-5-hydroxy, 2-Chloro-N-(4'-chloro-5-hydroxybiphenyl-2-yl)nicotinamide	[2][3]
CAS Number	661463-87-2	[1][3][4]
Molecular Formula	C18H12Cl2N2O2	[1][2][4]
Molecular Weight	359.21 g/mol	[2]
Physical State	Solid, white powder	[1][4]
Melting Point	Onset temperature of 140 °C (peak: 149 °C)	[5]
pH	5.5 at 10 g/l at 23 °C	[4]
Assay	≥95.0% (HPLC)	[3]
Impurities	~5% water (calculated from elemental analysis)	[3]
SMILES String	<chem>ClC1=NC=CC=C1C(NC2=C(C3=CC=C(C(Cl)C=C3)C=C(O)C=C2)=O</chem>	[3]
InChI Key	GLTMLPGXPMAIOI-UHFFFAOYSA-N	[2]

Toxicological and Safety Information

M510F01 exhibits certain hazards that require careful handling in a laboratory setting. The following table outlines key toxicological and safety data.

Aspect	Information	Source
Acute Toxicity	May be harmful if inhaled, swallowed, or absorbed through the skin. Causes eye irritation and may cause respiratory tract and skin irritation.	[4]
Mutagenicity	Not mutagenic in the Ames Test (in vitro, with or without metabolic activation).	[4]
Environmental Hazards	Toxic to aquatic life with long-lasting effects. Can accumulate in aquatic organisms.	[4]
Storage Class	11 - Combustible Solids	[3]
WGK (Water Hazard Class)	WGK 3	[3]

Metabolic Formation of M510F01

M510F01 is formed in biological systems through the metabolism of its parent compound, Boscalid. The primary metabolic pathway involves the hydroxylation of the biphenyl group. This biotransformation is a key consideration in toxicological assessments and residue analysis of Boscalid.

Metabolic pathway from Boscalid to M510F01.

Experimental Protocols

Detailed experimental protocols for the determination of all physicochemical properties of M510F01 are not publicly available in the reviewed documents. However, the analytical methods for its detection in environmental and biological matrices are described.

Analytical Method for M510F01 in Animal Matrices

A common approach for the quantification of M510F01 in animal tissues involves extraction, enzymatic hydrolysis of conjugates, and chromatographic analysis.[6] The general workflow is outlined below.

General analytical workflow for M510F01 detection.

This technical guide provides a consolidated source of information on the physical and chemical characteristics of M510F01. The data presented is intended to support researchers and professionals in the fields of environmental science, toxicology, and agricultural chemistry.

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